

Application Notes and Protocols for Intraperitoneal Injection of 4-Acetoxy Tamoxifen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetoxy Tamoxifen

Cat. No.: B1638079

[Get Quote](#)

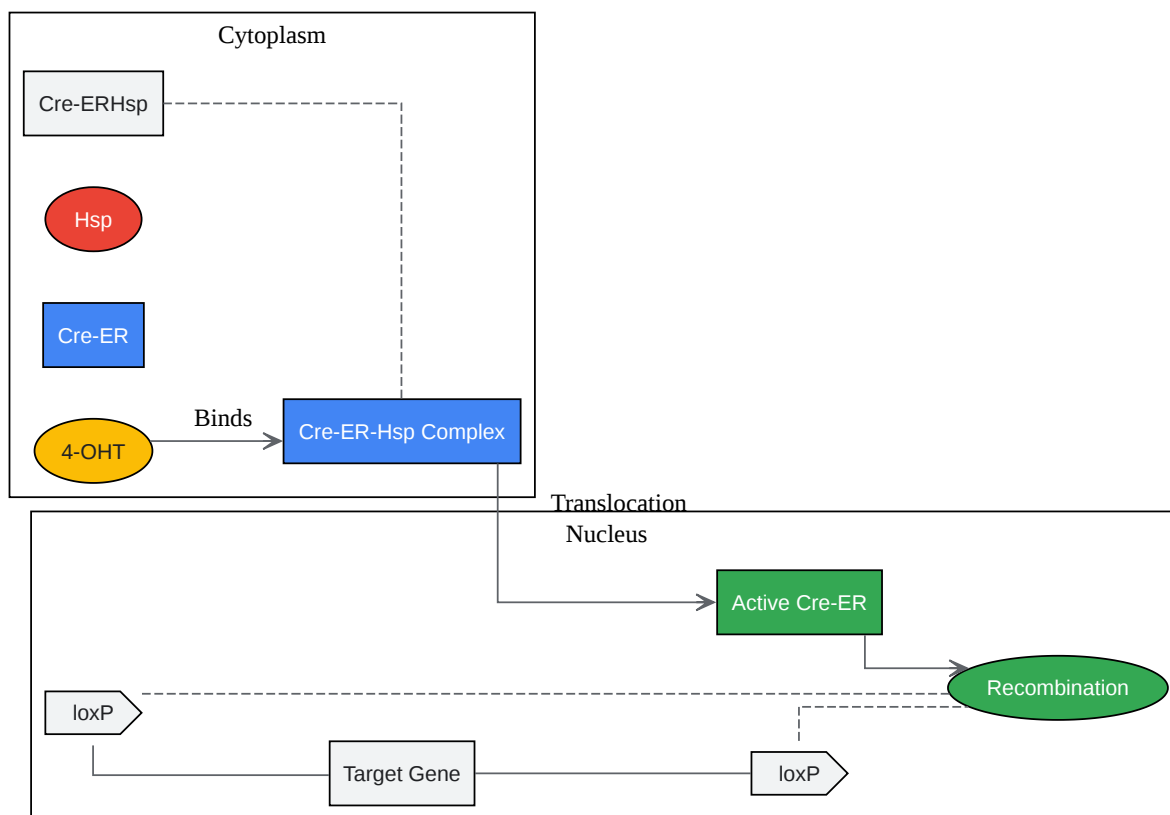
For Researchers, Scientists, and Drug Development Professionals

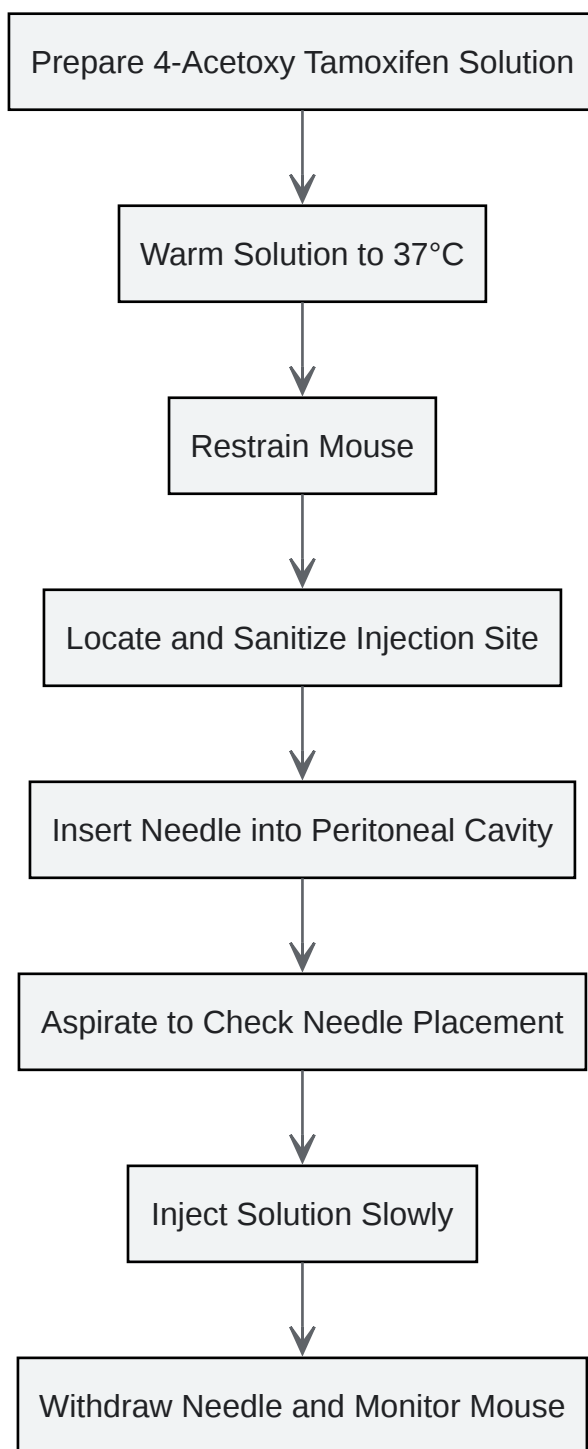
Introduction

4-Acetoxy-Tamoxifen is a synthetic, non-steroidal antiestrogen that is widely used in research to induce gene modifications in a temporally controlled manner in animals expressing Cre recombinase fused to a modified estrogen receptor (Cre-ER). The intraperitoneal (IP) injection of **4-Acetoxy Tamoxifen**, which is metabolized to the active form 4-hydroxytamoxifen (4-OHT), allows for systemic delivery and subsequent activation of Cre-ER recombinase, leading to the excision of loxP-flanked DNA sequences. This application note provides a detailed protocol for the preparation and intraperitoneal administration of **4-Acetoxy Tamoxifen** in mouse models.

Signaling Pathway of 4-OHT-Induced Cre-ER Recombination

The mechanism of action for 4-OHT induced site-specific recombination is a well-established tool in molecular biology. The fusion protein Cre-ER, consisting of Cre recombinase and a mutated ligand-binding domain of the estrogen receptor, remains inactive in the cytoplasm, complexed with heat shock proteins (Hsp). Upon binding of 4-OHT, the Cre-ER protein undergoes a conformational change, dissociates from the Hsp complex, and translocates into the nucleus. Inside the nucleus, Cre recombinase recognizes specific 34-bp loxP sites in the genomic DNA and mediates a site-specific recombination event, leading to the excision or inversion of the intervening DNA sequence.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Intraperitoneal Injection of 4-Acetoxy Tamoxifen]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1638079#intraperitoneal-injection-protocol-for-4-acetoxy-tamoxifen\]](https://www.benchchem.com/product/b1638079#intraperitoneal-injection-protocol-for-4-acetoxy-tamoxifen)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com